

Application Notes and Protocols for Ajicure MY- 24 in One-Component Adhesives

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing Ajicure MY-24 as a latent hardener in the formulation of one-component epoxy adhesives. This document outlines the material's properties, formulation guidelines, and detailed experimental protocols for performance evaluation.

Introduction to Ajicure MY-24

Ajicure MY-24 is an amine adduct-based latent curing agent and accelerator designed for one-component epoxy resin systems.[1][2][3] Its latency is a key feature, allowing for formulations with a long shelf life at ambient temperatures, while enabling rapid curing upon the application of heat.[4][5] This property is crucial for applications requiring a stable, pre-mixed adhesive that cures on demand. Ajicure MY-24 is particularly effective in promoting and accelerating the polymerization of epoxides at temperatures above 80°C.[1] It is supplied as a micro-ground powder, which ensures uniform dispersion within the epoxy resin matrix.[3]

Key benefits of using Ajicure MY-24 include:

- Long Pot Life: Formulations exhibit excellent storage stability, with a pot life of up to 3 months at 40°C.[4][6][7]
- Low-Temperature Curing: Achieves rapid curing at relatively low temperatures, typically between 80°C and 120°C.[6][8]



- High Adhesive Strength: Cured adhesives demonstrate superior mechanical properties, including high tensile shear strength.[1][7]
- Versatility: Can be used as a primary hardener or as an accelerator for other curing agents like dicyandiamide (DICY) and acid anhydrides.[1][5][8]

Material Properties and Formulation Guidelines

Physical and Chemical Properties

Property	Value		
Chemical Type	Amine adduct with epoxy resin[2][3]		
Appearance	Pale brown powder[6]		
Particle Size	Average 10 μm[6]		
Specific Gravity	1.21[6]		
Melting Point	120°C[6]		
Shelf Life	3 months[1]		
Acute Oral Toxicity	LD50 (mouse) > 2.0 g/kg[6]		

Formulation Recommendations

The recommended usage level of Ajicure MY-24 depends on its role in the formulation:

- As a Primary Hardener: 15-25 parts per hundred resin (phr) with a liquid epoxy resin (EEW 190).[1]
- As an Accelerator (for DICY or acid anhydride systems): 1-5 phr.[1][5][8]

For optimal dispersion, it is recommended to mix Ajicure MY-24 with the epoxy resin using a vacuum mixer to prevent moisture absorption, which can negatively impact storage stability.[6] The use of a kneading roller should be minimized, and if necessary, Ajicure MY-24 should be added at the final stage of mixing.[6]

Curing Characteristics and Performance Data



The curing schedule significantly influences the final properties of the adhesive. The following tables summarize typical performance data for Ajicure MY-24 in a standard Bisphenol A epoxy resin formulation.

Curing Conditions and Pot Life

Hardener	Dosage (phr)	Curing Conditions	Pot Life at 40°C
Ajicure MY-24	25	100°C for 60 minutes[7]	3 months[7]
Ajicure MY-24	20	80-120°C for 30-60 minutes[8]	>1 month[8]

Mechanical and Thermal Properties

Hardener	Dosage (phr)	Curing Schedule	Glass Transition Temp. (Tg)	Tensile Shear Strength
Ajicure MY-24	25	100°C for 60 min	100°C[4]	240 Kgf/cm ² [4]
Ajicure MY-24	5	120°C for 30 min	104°C	Not Specified
Ajicure MY-24	5	120°C for 60 min	105°C	Not Specified
Ajicure MY-24	5	120°C for 240 min	116°C	Not Specified

Note: The Glass Transition Temperature (Tg) is a critical parameter indicating the temperature at which the cured epoxy transitions from a rigid, glassy state to a more rubbery state.[9] It is influenced by the degree of cure, with higher temperatures and longer curing times generally resulting in a higher Tg.[9]

Experimental Protocols

The following are detailed protocols for the preparation and testing of one-component epoxy adhesives formulated with Ajicure MY-24.



Protocol for Adhesive Formulation and Sample Preparation

Objective: To prepare a one-component epoxy adhesive and cast samples for testing.

Materials:

- Liquid Bisphenol A (BPA) epoxy resin (EEW ~190)
- Ajicure MY-24
- Planetary centrifugal mixer or vacuum mixer
- Substrates for bonding (e.g., aluminum, steel, as per ASTM D1002)
- Molds for casting samples for mechanical and thermal analysis

Procedure:

- Pre-weighing: Accurately weigh the epoxy resin and Ajicure MY-24 in the desired ratio (e.g., 100 parts resin to 25 parts MY-24 by weight).
- Mixing:
 - Place the pre-weighed components into the mixing container.
 - If using a vacuum mixer, apply vacuum to remove entrapped air.
 - Mix at a speed that ensures thorough dispersion without excessive heat generation. A
 planetary centrifugal mixer is highly effective for achieving a homogeneous, void-free
 mixture.
 - Visually inspect the mixture to ensure no agglomerates of the hardener are present.
- Substrate Preparation:
 - Clean the surfaces of the substrates to be bonded according to standard procedures (e.g., degreasing with acetone or isopropanol) to ensure optimal adhesion.



- Application and Assembly:
 - Apply the mixed adhesive to one of the prepared substrates.
 - For lap shear specimens, create a defined bond line thickness (e.g., using wire shims).
 - Join the substrates, ensuring proper alignment, and apply light pressure to fixture the assembly.
- Curing:
 - Place the assembled specimens in a calibrated oven.
 - Cure according to the desired schedule (e.g., 100°C for 60 minutes).
 - After the curing cycle, allow the specimens to cool to room temperature before testing.
- · Casting for Bulk Properties:
 - Pour the mixed adhesive into pre-heated molds to create samples for tests such as DMA (Dynamic Mechanical Analysis) or DSC (Differential Scanning Calorimetry).
 - Cure the cast samples using the same curing schedule as the bonded assemblies.

Protocol for Determining Glass Transition Temperature (Tg) by DSC

Objective: To measure the Tg of the cured adhesive formulation.

Apparatus:

Differential Scanning Calorimeter (DSC)

Procedure (based on ASTM E1356):[9]

- Sample Preparation: Prepare a small sample (5-10 mg) from the cured cast adhesive.
- DSC Analysis:



- Place the sample in a DSC pan and seal it.
- Place the pan in the DSC cell.
- Heat the sample at a controlled rate (e.g., 10°C/min) over a temperature range that encompasses the expected Tg.
- The Tg is determined as the midpoint of the inflection in the heat flow curve.

Protocol for Measuring Tensile Shear Strength

Objective: To evaluate the adhesive bond strength.

Apparatus:

Universal Testing Machine

Procedure (based on ASTM D1002):

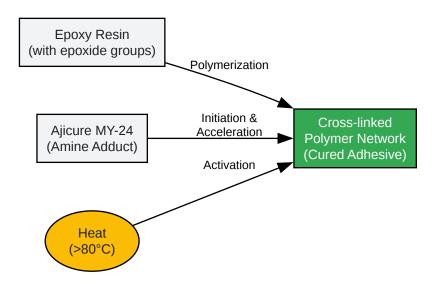
- Specimen Preparation: Prepare single-lap-joint specimens as described in Protocol 4.1.
- Testing:
 - Mount the cured specimen in the grips of the universal testing machine.
 - Apply a tensile load at a constant rate of crosshead movement until failure occurs.
 - Record the maximum load at failure.
- Calculation:
 - Calculate the shear strength by dividing the maximum load by the bond area.

Visualizations Curing Mechanism

The following diagram illustrates the simplified chemical reaction during the curing process. The amine adduct of Ajicure MY-24 initiates the ring-opening polymerization of the epoxy



groups, leading to a cross-linked polymer network.



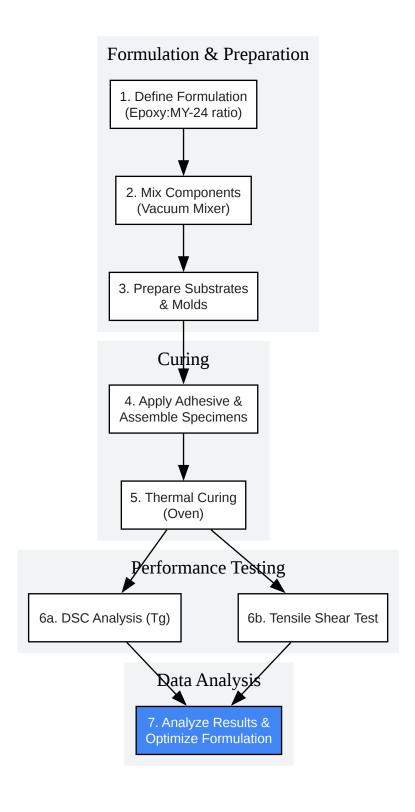
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Caption: Simplified curing reaction of epoxy resin with Ajicure MY-24.

Experimental Workflow for Adhesive Evaluation

This diagram outlines the typical workflow for formulating and testing a one-component adhesive with Ajicure MY-24.





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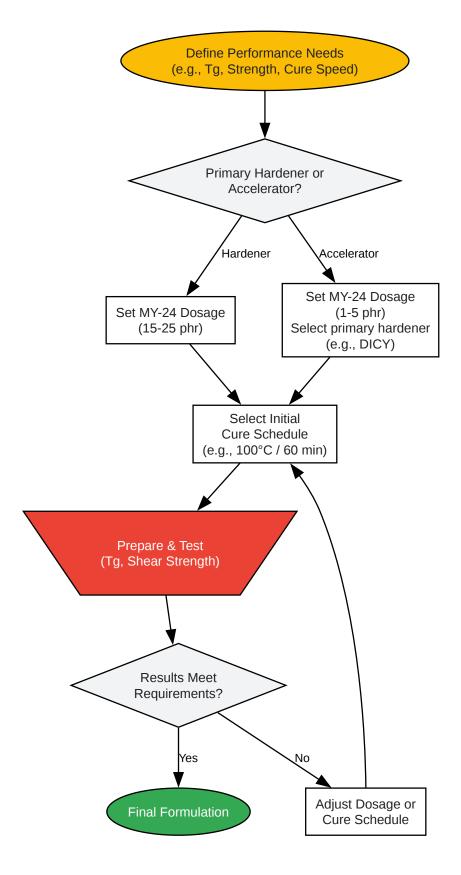
Caption: Experimental workflow for evaluating Ajicure MY-24 adhesives.



Formulation Decision Flowchart

This flowchart provides a logical guide for developing a formulation based on performance requirements.





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Caption: Flowchart for formulation development with Ajicure MY-24.



Safety and Handling

- Handle Ajicure MY-24 in a well-ventilated area to avoid dust inhalation.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.
- In case of skin contact, wash the affected area with soap and water.
- In case of eye contact, rinse thoroughly with clean water for at least 15 minutes and seek medical attention.[2]
- Store in a cool, dark place in a tightly sealed container, avoiding humidity.[2]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) for Ajicure MY-24.[2]

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